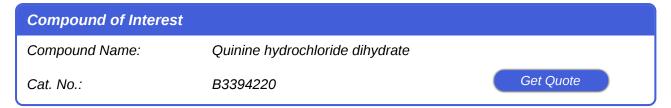


Quinine hydrochloride dihydrate molecular weight and formula

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An In-depth Technical Guide to Quinine Hydrochloride Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, analytical methodologies, and mechanism of action of **quinine hydrochloride dihydrate**. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Core Physicochemical Properties

Quinine hydrochloride dihydrate is a salt of quinine, an alkaloid derived from the bark of the Cinchona tree.[1] It presents as a white or almost white, crystalline powder or as fine, colorless, silky needles.[1][2]

Table 1: Chemical Identifiers and Molecular Properties



Property	Value	References
Molecular Formula	C20H24N2O2·HCI·2H2O	[1][3]
Molecular Weight	396.91 g/mol [1][4]	
CAS Number	6119-47-7	[1][5][6]
Appearance	White or almost white crystalline powder or fine, colorless needles	[1][2]

Table 2: Physicochemical Data

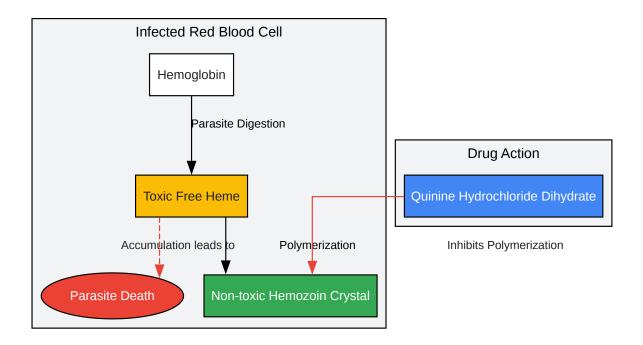
Parameter	Value	Conditions/Notes	References
Melting Point	115-160 °C	Some sources indicate decomposition	[1][2][4][5]
Solubility	Water: 62.5 g/L	Soluble in ethanol, chloroform, and methanol	[2][4]
рН	6.0 - 7.0	10 g/L aqueous solution at 20°C	[4][7]
Optical Rotation	-245° to -258°	[α]20/D	[1]
Storage	2-30°C	Keep in a dark place, inert atmosphere	[4][5]

Mechanism of Action: Antimalarial Activity

Quinine is a well-established antimalarial agent, particularly effective against the parasite Plasmodium falciparum.[8] Its primary mechanism involves the disruption of the parasite's detoxification process in the host's red blood cells. The parasite digests hemoglobin, releasing toxic heme. To protect itself, the parasite polymerizes heme into an insoluble, non-toxic crystal called hemozoin. Quinine interferes with this process by binding to hemozoin, which inhibits



further polymerization.[8] The accumulation of free heme leads to oxidative stress and the death of the parasite.[8]



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Caption: Mechanism of Quinine's Antimalarial Action.

Experimental Protocols Assay by Nonaqueous Titration

This protocol determines the purity of **Quinine Hydrochloride Dihydrate**.

Principle: The basic nitrogen atoms of the quinine molecule are titrated with a strong acid (perchloric acid) in a non-aqueous solvent system (acetic acid and acetic anhydride). This method is suitable for the quantification of weak bases.

Reagents and Equipment:

Quinine Hydrochloride Dihydrate sample



- · Acetic anhydride
- Glacial acetic acid
- 0.1 N Perchloric acid in glacial acetic acid (standardized)
- Mercuric acetate solution (TS)[9]
- Malachite green indicator[9] or potentiometric endpoint detection system[7]
- Analytical balance
- Microburet
- Stirrer

Procedure:[7][9]

- Accurately weigh approximately 150-400 mg of the previously dried Quinine Hydrochloride
 Dihydrate sample.
- Dissolve the sample in a mixture of acetic anhydride and glacial acetic acid. A typical solvent mixture is 7:3 acetic anhydride to acetic acid, warmed gently to facilitate dissolution.[7]
- Allow the solution to cool to room temperature.
- If using a visual indicator, add 2 drops of malachite green TS.[9] The solution will appear green.
- Add 5.5 ml of mercuric acetate TS. This is to remove the hydrochloride ion which would otherwise interfere with the titration endpoint.[9]
- Titrate the solution with standardized 0.1 N perchloric acid from a microburet until the endpoint is reached.
 - Visual Endpoint: The color changes to yellow.[9]



- Potentiometric Endpoint: Use a suitable electrode system to detect the inflection point of the titration curve.
- Perform a blank determination using the same quantities of reagents but without the sample.
- Subtract the volume of titrant used for the blank from the volume used for the sample.

Calculation: Each mL of 0.1 N perchloric acid is equivalent to 18.04 mg of C20H24N2O2·HCl.[9]

Purity (%) = ((V_sample - V_blank) * N_perchloric_acid * 18.04) / (Weight_sample_mg) * 100

Where:

- V sample = Volume of perchloric acid for the sample (mL)
- V blank = Volume of perchloric acid for the blank (mL)
- N_perchloric_acid = Normality of the perchloric acid solution

Qualitative Identification Tests

These tests confirm the identity of the substance as Quinine Hydrochloride.[7]

- Fluorescence Test: Dissolve a small amount of the sample in water and add a drop of dilute sulfuric acid. A distinct blue fluorescence is produced.
- Thalleioquin Test: To 5 mL of a 1 in 1000 solution of the sample, add 1-2 drops of bromine
 TS followed by 1 mL of ammonia TS. An emerald green color develops.
- Chloride Test: To 5 mL of a 1 in 50 solution of the sample, add 1 mL of dilute nitric acid and 1 mL of silver nitrate TS. A white precipitate forms, which is soluble in an excess of ammonia TS.

Other Biological Activities

Beyond its antimalarial use, quinine exhibits other pharmacological effects. It acts as a potassium channel blocker and can inhibit monoamine oxidase (MAO).[10][11] These properties have led to its investigation for treating nocturnal leg cramps and certain cardiac



arrhythmias.[1][8] It is also widely used as a flavoring agent, imparting the characteristic bitter taste to tonic water and other beverages.[2]

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